

addressing bromadol stability issues in storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 4-(4-Bromophenyl)-4-(dimethylamino)-1-phenethylcyclohexanol

CAS No.: 77239-98-6

Cat. No.: S1494157

Get Quote

Bromadol Chemical & Stability Profile

The table below summarizes the known stability and storage data for bromadol from chemical databases and literature.

Property	Reported Data	Source / Context
CAS Number	77239-98-6	[1] [2]
Molecular Formula	C ₂₂ H ₂₈ BrNO	[1] [2]
Molecular Weight	402.37 g/mol	[1] [2]
Recommended Storage Temp.	-20°C	[1]
Reported Stability	≥ 5 years	[1]
Physical Form (for storage)	Neat solid	[1]
Melting Point	208 to 210 °C	[2]

The recommended storage condition of -20°C is explicitly stated for the neat solid form of bromadol [1]. One supplier claims a stability of "≥ 5 years," but the specific conditions (e.g., under inert atmosphere, in the dark) supporting this claim are not detailed [1].

Framework for Stability Testing Protocols

For rigorous scientific or regulatory purposes, you must generate stability data through controlled studies. The following approach, based on the **EPA's protocol for Accelerated Storage Stability Studies**, provides a validated framework [3].

Objective

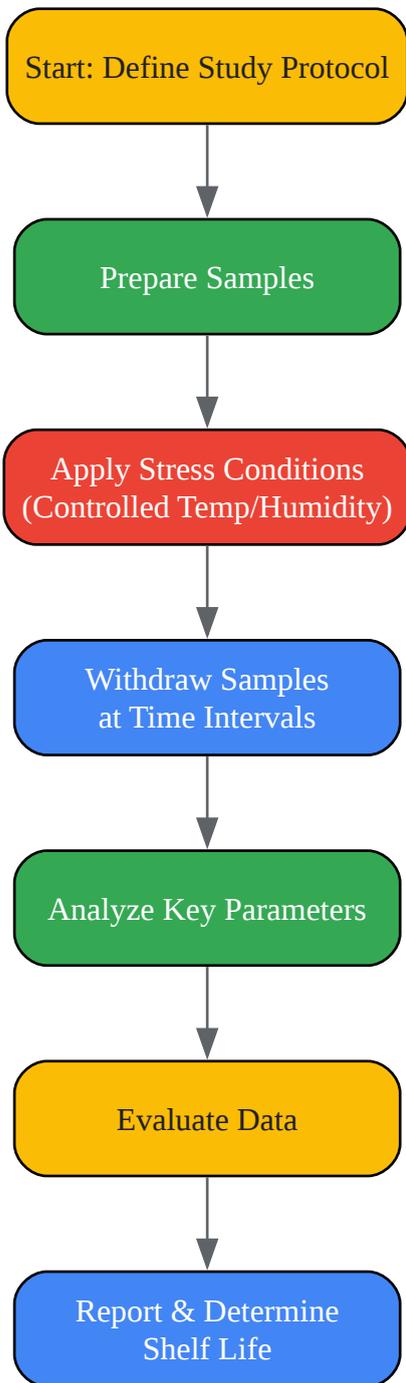
The primary goal is to generate data that demonstrates your specific batch of bromadol (as an end-use product or manufacturing-use product) remains stable and within specified chemical parameters under defined storage conditions over time. This is crucial for ensuring research reproducibility and safety [3].

Core Methodology

Accelerated stability studies simulate long-term storage by exposing the substance to elevated stress conditions, typically higher temperatures, for a defined period. The specific conditions (temperature, humidity, duration) should be justified for your product.

Experimental Workflow

The following diagram outlines the key stages in conducting a storage stability study:



[Click to download full resolution via product page](#)

Key Parameters to Analyze

Withdrawn samples should be analyzed for changes in the following parameters. Any significant change indicates instability.

Parameter	Analytical Method	Significance of Change
Assay/Potency	HPLC, LC-MS	Indicates primary active ingredient is degrading.
Related Substances/Degradants	HPLC, LC-MS/MS	Identifies and quantifies breakdown products.
Physical Appearance	Visual Inspection	Checks for color change, caking, deliquescence.
pH (if in solution)	pH Meter	Indicates chemical breakdown (e.g., hydrolysis).
Water Content	Karl Fischer Titration	High moisture can accelerate degradation.

Compliance and Application

The EPA has determined that studies using its Accelerated Storage Stability protocol can provide sufficient information for regulatory determinations on the storage stability of pesticides, and it is encouraged as an alternative to standard guideline studies [3]. While this is for pesticides, the scientific principles are transferable to other chemicals like novel psychoactive substances for forensic and research purposes.

Critical Handling & Safety Context

Bromadol is an extremely potent synthetic opioid, and its handling requires extreme caution.

- **Extreme Potency:** Bromadol is estimated to be **504 times more potent than morphine** for its more active trans-isomer [2]. This poses a severe risk of accidental overdose, including through dermal exposure or inhalation of powder.
- **Novel Psychoactive Substance (NPS):** It is classified as an NPS, and its exact toxicological profile is not fully understood. It may interact with other receptors (e.g., serotonin receptors), which can complicate toxic effects [4].
- **Legal Status:** Bromadol is an internationally controlled substance and was first seized on the illicit market in 2013 [2]. All research must comply with local regulations concerning controlled substance

handling and documentation.

Troubleshooting Common Scenarios

Here are potential issues and investigative steps based on the stability framework:

Problem	Potential Causes	Investigative Actions
Loss of Potency	Chemical degradation (hydrolysis, oxidation).	Analyze for known degradants via LC-MS. Confirm storage temperature was consistently maintained.
Formation of Precipitate	Degradation products exceeding their solubility.	Identify the precipitate. Check if the solvent system is appropriate for long-term storage.
Discoloration of Solution	Light-induced degradation or oxidation.	Conduct a study with light protection. Test for oxidative degradants.
Variability in Experimental Results	Unstable source material leading to inconsistent dosing.	Perform a full stability assay on the batch of bromadol used in the experiments.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | 77239-98-6 Bromadol [chemicalbook.com]
2. BDPC - Wikipedia [en.wikipedia.org]
3. Accelerated Storage Stability and Corrosion ... [epa.gov]
4. Molecular Mechanisms of Action of Novel Psychoactive ... [mdpi.com]

To cite this document: Smolecule. [addressing bromadol stability issues in storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1494157#addressing-bromadol-stability-issues-in-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com